

# Essential Safety and Logistical Information for Handling GSK931145

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## Compound of Interest

Compound Name: GSK931145

Cat. No.: B15619026

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **GSK931145**.

Given the absence of a specific Safety Data Sheet (SDS) for **GSK931145**, a thorough risk assessment is imperative before handling. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures based on general best practices for handling novel research chemicals and data for structurally related benzamide compounds.

## Personal Protective Equipment (PPE)

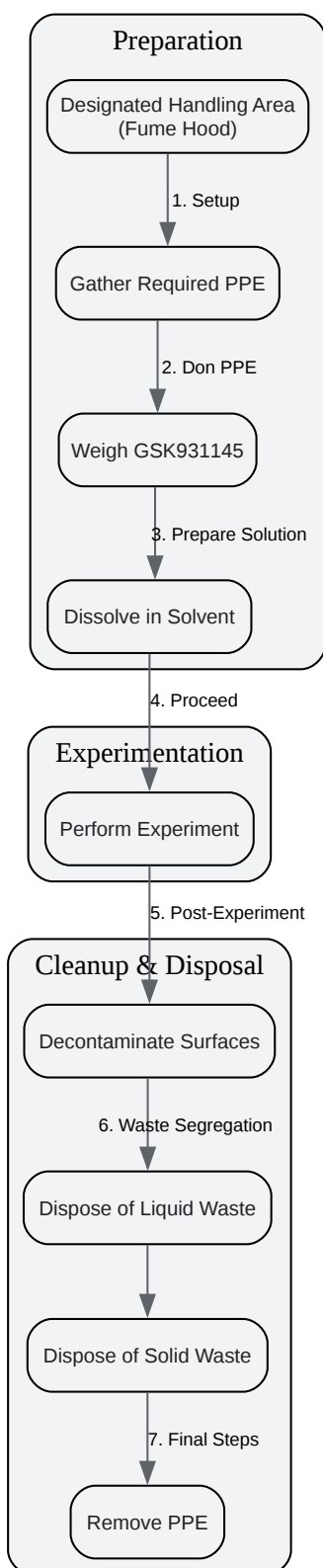
A multi-layered approach to PPE is crucial to minimize exposure risk when handling **GSK931145**. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid)	Safety glasses with side shields or chemical splash goggles	Double-layered nitrile gloves	Full-length lab coat	N95 respirator or higher, especially if not in a ventilated enclosure
Solution Preparation	Chemical splash goggles	Double-layered nitrile gloves	Full-length lab coat	Work within a certified chemical fume hood
In Vitro / In Vivo Dosing	Safety glasses with side shields or chemical splash goggles	Nitrile gloves	Full-length lab coat	Work within a certified chemical fume hood or biological safety cabinet
Waste Disposal	Chemical splash goggles	Heavy-duty, chemical-resistant gloves	Full-length lab coat	Work within a certified chemical fume hood

Note: Always consult your institution's Environmental Health and Safety (EHS) department for specific PPE requirements.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **GSK931145** in a laboratory setting, from preparation to disposal.



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**Caption:** Workflow for Safe Handling of **GSK931145**.

## Detailed Methodologies

### 1. Preparation and Handling:

- Engineering Controls: All work with solid **GSK931145** and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment:
  - Eye and Face Protection: Chemical safety goggles are required at all times. A face shield should be worn over safety goggles when there is a significant risk of splashing.
  - Skin Protection: A flame-resistant lab coat must be worn and fully fastened.
  - Hand Protection: Wear double-layered nitrile gloves. For extended contact or when handling larger quantities, consider using thicker, chemical-resistant gloves.
- Weighing: To prevent the generation of dust, weigh solid **GSK931145** on a weigh paper or in a tared container within a fume hood or a balance enclosure.
- Solution Preparation: Add the solvent to the solid **GSK931145** slowly to avoid splashing. Ensure the container is appropriately labeled with the compound name, concentration, solvent, and date of preparation.

### 2. Spill Response:

- Minor Spills (Solid):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, gently cover the spill with absorbent paper to avoid generating dust.
  - Dampen the absorbent paper with a suitable solvent (e.g., ethanol or water) to prevent the powder from becoming airborne.
  - Carefully wipe up the spill, working from the outside in.

- Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Clean the spill area with a detergent solution, followed by a rinse with water.
- Minor Spills (Liquid):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, contain the spill with absorbent pads or granules.
  - Absorb the spilled liquid.
  - Place all contaminated materials in a sealed bag for hazardous waste disposal.
  - Clean the spill area with a detergent solution, followed by a rinse with water.
- Major Spills: Evacuate the area and contact your institution's EHS department immediately.

### 3. Disposal Plan:

- Waste Identification: All waste contaminated with **GSK931145**, including unused compound, solutions, contaminated PPE, and spill cleanup materials, must be treated as hazardous chemical waste.
- Waste Segregation:
  - Solid Waste: Collect in a clearly labeled, sealed container. This includes contaminated gloves, weigh papers, and absorbent materials.
  - Liquid Waste: Collect in a compatible, sealed, and clearly labeled waste container. Do not mix with incompatible waste streams.
- Disposal Procedure: All hazardous waste must be disposed of through your institution's EHS-approved waste management program. Follow all local, state, and federal regulations for the disposal of chemical waste. Do not pour any waste containing **GSK931145** down the drain.
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling GSK931145]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15619026#personal-protective-equipment-for-handling-gsk931145>]

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